

A Comprehensive Technical Guide to 2-Ethylbutyryl Chloride

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Compound of Interest

Compound Name: 2-Ethylbutyryl chloride

Cat. No.: B1582483

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **2-Ethylbutyryl chloride** (CAS No. 2736-40-5), a key chemical intermediate. This document outlines its chemical and physical properties, safety information, and a representative synthetic protocol.

Chemical and Physical Properties

2-Ethylbutyryl chloride is a clear, colorless liquid.^[1] Its key physical and chemical properties are summarized in the table below for easy reference and comparison.

Property	Value	Source
CAS Number	2736-40-5	[1] [2] [3]
Molecular Formula	C ₆ H ₁₁ ClO	[1] [2] [3]
Molecular Weight	134.60 g/mol	[2] [4] [5]
Appearance	Clear colorless liquid	[1] [2]
Boiling Point	137-139 °C	[1] [4] [6]
Density	0.982 g/mL at 25 °C	[1] [4] [6]
Refractive Index	n _{20/D} 1.425	[1] [4] [5]
Flash Point	35 °C (95 °F) - closed cup	[1] [4]
Water Solubility	Reacts with water	[1] [2] [6]

Safety and Handling Information

2-Ethylbutyryl chloride is a flammable and corrosive material that requires careful handling in a laboratory setting.[\[7\]](#)[\[8\]](#)[\[9\]](#) Appropriate personal protective equipment (PPE), including face shields, gloves, and respiratory protection, should be used.[\[4\]](#)

Hazard Information	Details	Source
Signal Word	Danger	[4][5]
GHS Pictograms	Flammable, Corrosive	[7]
Hazard Statements	H226: Flammable liquid and vapor H314: Causes severe skin burns and eye damage	[4][5][7]
Precautionary Statements	P210, P233, P240, P280, P303+P361+P353, P305+P351+P338	[4][5]
Storage	Store in a flammable liquid storage area. Keep container tightly closed in a dry and well-ventilated place.	[1][9]

Experimental Protocol: Synthesis of 2-Ethylbutyryl Chloride

The following is a representative procedure for the synthesis of **2-Ethylbutyryl chloride** from 2-ethylbutyric acid. This method is adapted from a general procedure for the synthesis of acyl chlorides using thionyl chloride.[10]

Materials:

- 2-Ethylbutyric acid
- Thionyl chloride (SOCl₂)
- Distillation apparatus
- Heating mantle
- Separatory funnel
- Gas absorption trap

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a dropping funnel, place thionyl chloride (1.2 equivalents).
- Slowly add 2-ethylbutyric acid (1 equivalent) from the dropping funnel to the thionyl chloride with stirring. The reaction is exothermic and will evolve hydrogen chloride and sulfur dioxide gas, which should be directed to a gas trap.
- After the addition is complete, heat the reaction mixture to reflux for 1-2 hours to ensure the reaction goes to completion.
- After reflux, arrange the apparatus for distillation.
- Distill the crude **2-Ethylbutyryl chloride** from the reaction mixture. The fraction boiling between 137-139 °C should be collected.^[1]
- The final product should be a clear, colorless liquid and should be stored under anhydrous conditions to prevent hydrolysis.

Visualizations

Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis and purification of **2-Ethylbutyryl chloride**.

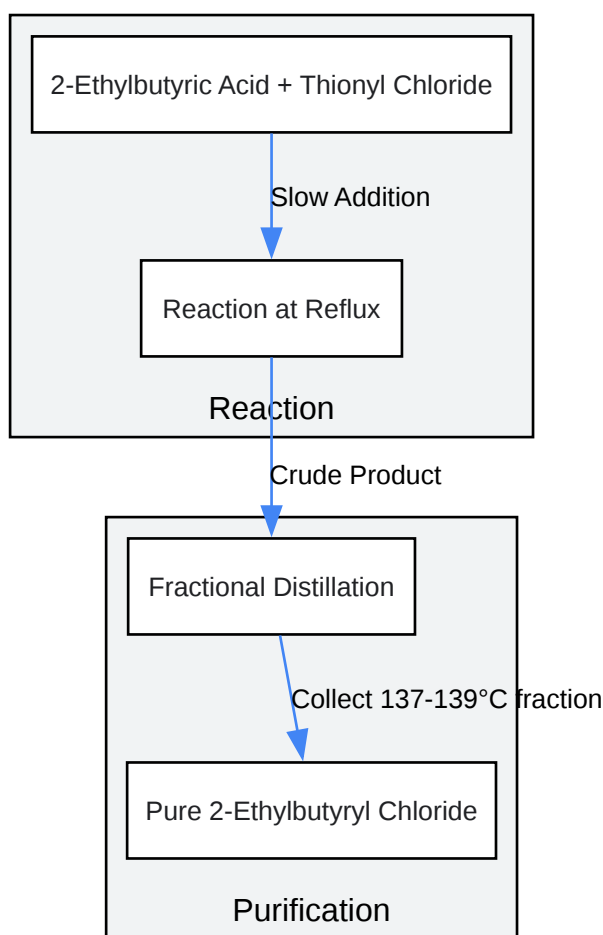


Figure 1. Synthesis and Purification Workflow

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Caption: Figure 1. Synthesis and Purification Workflow

Chemical Reactivity and Applications

This diagram illustrates the core reactivity of **2-Ethylbutyryl chloride** as an acyl chloride and its subsequent application in chemical synthesis.

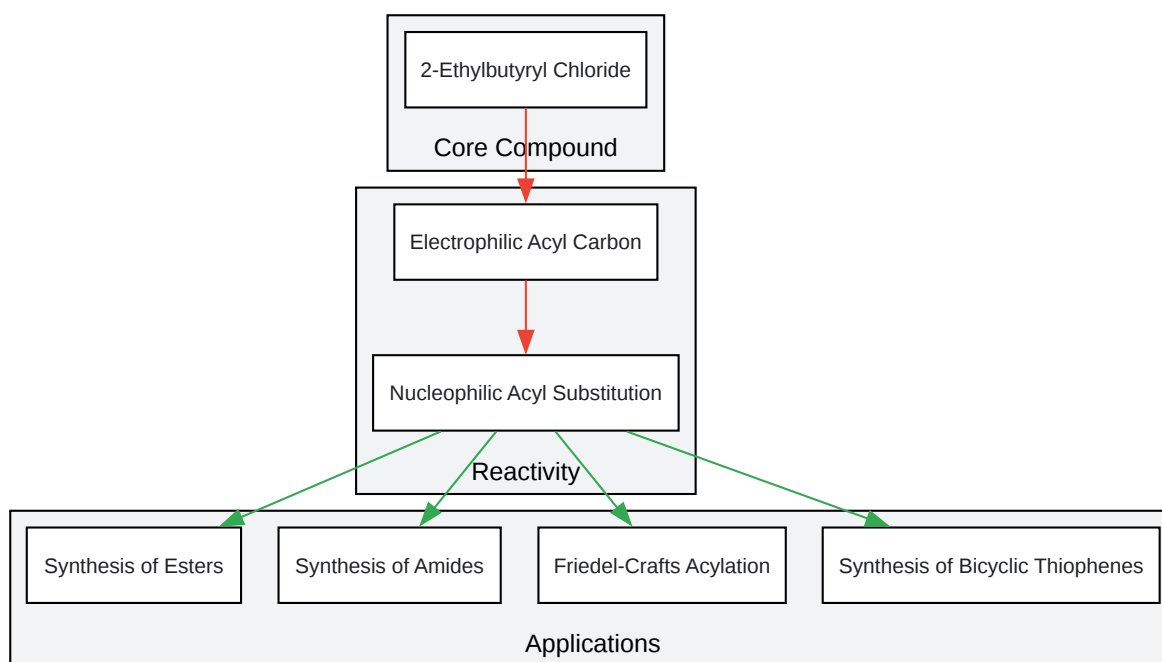


Figure 2. Reactivity and Applications

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Caption: Figure 2. Reactivity and Applications

Applications in Research and Development

2-Ethylbutyryl chloride serves as a versatile building block in organic synthesis. Its primary utility lies in its function as an acylating agent. It has been specifically noted for its use in the synthesis of bicyclic thiophene derivatives, which are of interest in medicinal chemistry and materials science.[1] The reactivity of the acyl chloride group allows for the introduction of the 2-ethylbutanoyl moiety into various molecular scaffolds, enabling the exploration of structure-activity relationships in drug discovery programs.

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